

2-(Bromomethyl)phenol safety, handling, and storage precautions

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Compound of Interest

Compound Name: **2-(Bromomethyl)phenol**

Cat. No.: **B1590775**

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An In-depth Technical Guide to **2-(Bromomethyl)phenol**: Safety, Handling, and Storage

This guide provides comprehensive safety, handling, and storage information for **2-(Bromomethyl)phenol**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is critical for ensuring laboratory safety and procedural integrity.

Chemical Identification

- Chemical Name: **2-(Bromomethyl)phenol**^[1]
- Synonyms: o-(Bromomethyl)phenol, 2-hydroxybenzyl bromide^[2]
- CAS Number: 58402-38-3^{[1][2][3][4]}
- Molecular Formula: C₇H₇BrO^{[1][3][4][5]}
- Molecular Weight: 187.03 g/mol ^{[1][2][4]}

Hazard Identification and Classification

2-(Bromomethyl)phenol is classified as a hazardous substance. The primary risks are associated with its corrosive and irritant properties upon contact and its toxicity if ingested.^[3]

Table 1: GHS Hazard Classification for **2-(Bromomethyl)phenol**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3]

(Data sourced from Angene Chemical Safety Data Sheet)[3]

Signal Word: Warning[3]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2-(Bromomethyl)phenol**. Note that some values are predicted based on computational models.

Table 2: Physical and Chemical Properties of **2-(Bromomethyl)phenol**

Property	Value	Source
Appearance	Solid or Liquid (low melting point)	[6][7]
Boiling Point	253.6 ± 15.0 °C (Predicted)	[4][5][8]
Density	1.593 ± 0.06 g/cm ³ (Predicted)	[5][8]
Flash Point	107.2 ± 20.4 °C	[5]
pKa	9.35 ± 0.35 (Predicted)	[8][9]
Solubility	Slightly soluble in water (2.4 g/L at 25°C)	[9]

Safe Handling and Storage Protocols

Strict protocols must be followed to minimize exposure and ensure stability.

Detailed Handling Procedures (Experimental Protocol)

- Risk Assessment: Before use, conduct a thorough risk assessment for the planned procedure.[10]
- Engineering Controls: All handling of **2-(Bromomethyl)phenol**, including weighing and transfers, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[3][10][11] Ensure the work area is well-ventilated.[1][3][12]
- Personal Protective Equipment (PPE): Wear all required PPE as detailed in Section 5.0 before entering the handling area.[3]
- Preventing Contact: Avoid all direct contact with skin and eyes.[3] Avoid the formation and inhalation of dust or aerosols.[3][12]
- Hygiene: Wash hands and forearms thoroughly with soap and water after handling and before leaving the laboratory.[3][7] Remove contaminated clothing immediately.[1]
- Ignition Sources: While the flash point is high, it is good practice to keep the chemical away from heat, sparks, and open flames.[7][13]

Storage Requirements

- Conditions: Store in a cool, dry, and well-ventilated area.[1][13] Specialized suppliers recommend storage in a freezer under an inert atmosphere at temperatures of -10°C to -20°C for long-term stability.[3]
- Container: Keep the container tightly sealed to prevent moisture ingress and contamination. [1][13][14]
- Security: Store in a locked cabinet or area accessible only to authorized personnel.[13][14]
- Incompatibilities: Store separately from strong oxidizing agents, acid chlorides, and acid anhydrides.[7][11]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls (i.e., chemical fume hoods) are the primary means of exposure control.

[11] When handling is necessary, the following PPE is mandatory.

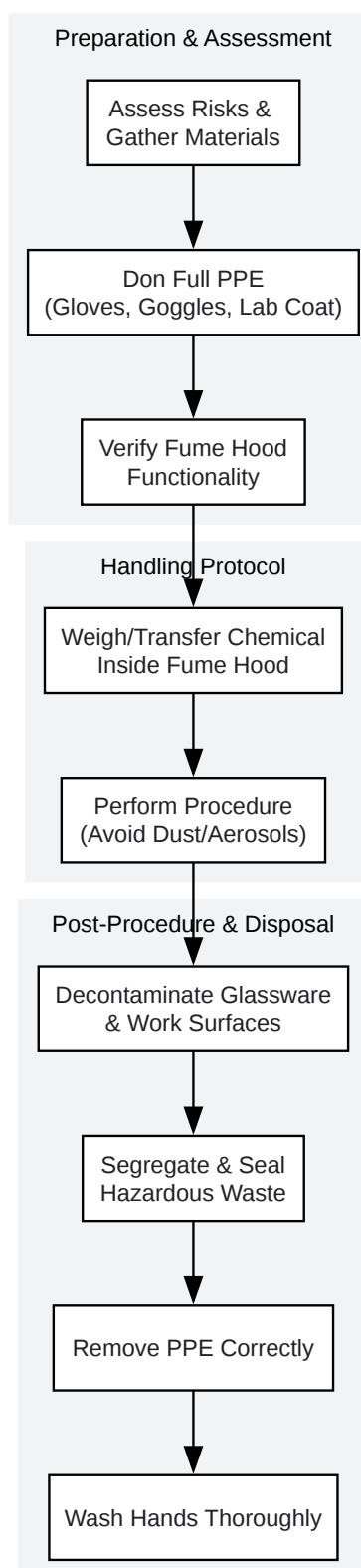
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Best Practices
Eye/Face	Chemical safety goggles and a full-face shield.[3][10]	Protects against splashes and aerosols that can cause severe eye irritation.[3] Must be ANSI Z87.1 compliant.[11]
Hand	Chemical-resistant, impervious gloves (e.g., Nitrile, Neoprene). [1][11]	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact.[3][7]
Skin/Body	Chemical-resistant lab coat worn over long-sleeved clothing, and closed-toe shoes. [10]	A chemical-resistant apron is recommended for tasks with a higher splash potential.[11]
Respiratory	Required if working outside a fume hood or if aerosol generation is likely.[15]	Use a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.[3][15]

First Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure. All laboratory personnel must be familiar with these procedures and the location of safety equipment.

Emergency Protocol Flowchart

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Caption: Safe Handling Workflow for **2-(Bromomethyl)phenol**.

Detailed First Aid Measures

Table 4: First Aid Measures for **2-(Bromomethyl)phenol** Exposure

Exposure Route	Protocol
Inhalation	<ol style="list-style-type: none">1. Immediately move the victim to fresh air.[1][3][12]2. If breathing is difficult, administer oxygen.[1][12]3. If the victim is not breathing, provide artificial respiration (do not use mouth-to-mouth).[1][12]4. Seek immediate medical attention.[1][3][12]
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing, shoes, and jewelry.[1][10][12]2. Flush the affected area with copious amounts of soap and water for at least 15 minutes.[1][3][12]3. For phenol-type compounds, after initial water flushing, wiping the area with polyethylene glycol (PEG 300 or 400) is recommended if available.[16][17]4. Seek immediate medical attention.[3][12]
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[3][12]2. Remove contact lenses if present and easy to do so.[3]3. Seek immediate medical attention, preferably from an ophthalmologist.[13][16]
Ingestion	<ol style="list-style-type: none">1. Do NOT induce vomiting.[1][7][12]2. Rinse the victim's mouth thoroughly with water.[1][3][12]3. Never give anything by mouth to an unconscious person.[1][3][12]4. Call a physician or Poison Control Center immediately.[1][12]

General Advice: Always show the Safety Data Sheet (SDS) to the attending medical professional.[3][7][13]

Fire Fighting and Accidental Release

Fire Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide.[1][3][7][12]
- Specific Hazards: Combustion may produce hazardous gases, including carbon oxides and hydrogen bromide gas.[7][14]
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[1][3][7][12]

Accidental Release Protocol

- Evacuation & Isolation: Evacuate all non-essential personnel from the spill area.[1][7][12] Remove all sources of ignition.[1][7][12]
- Ventilation: Ensure the area is well-ventilated.[1][3][12]
- Personal Protection: Responders must wear the appropriate PPE as described in Section 5.0.[3][7][12] Avoid breathing vapors or dust.[3][12]
- Containment & Cleanup:
 - Prevent the spill from entering drains or waterways.[1][3][7][12]
 - For solid spills, carefully sweep or shovel the material into a suitable, labeled, and sealed container for disposal, avoiding dust generation.[3]
 - For liquid spills, use an inert, non-combustible absorbent material (e.g., sand, vermiculite) to contain the spill, then collect it into a labeled container for disposal.[6]
- Decontamination: Clean the spill area thoroughly with soap and water once the material has been removed.[11]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[7]

- Conditions to Avoid: Exposure to heat, flames, and incompatible materials.[7]
- Incompatible Materials: Strong oxidizing agents, acid chlorides, and acid anhydrides.[7]
- Hazardous Decomposition Products: Under fire conditions, may decompose to form carbon oxides and hydrogen bromide gas.[7][14]

Disposal Considerations

- Waste Disposal: All waste material must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[13] This should be handled by a licensed professional waste disposal service.[3]
- Containers: Do not reuse empty containers. Contaminated packaging should be treated as unused product and disposed of accordingly.[3][7]
- Prohibited Disposal: Do not dispose of **2-(Bromomethyl)phenol** down the drain or in general trash.[1][7][18]

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